

Application Notes and Protocols for Flumezin (Dequalinium Chloride) in Flow Cytometry

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Compound of Interest

Compound Name:	Flumezin
CAS No.:	25475-73-4
Cat. No.:	B1619447

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Introduction

Flumezin, with its active ingredient dequalinium chloride (DQC), is a lipophilic, cationic compound known for its broad-spectrum antimicrobial and antifungal properties.[1][2] Its primary mechanism of action involves increasing cell permeability and disrupting mitochondrial function, ultimately leading to cell death.[2][3][4] While traditionally used as a topical antiseptic, the unique properties of dequalinium chloride, particularly its ability to accumulate in mitochondria and its structural similarity to some fluorescent dyes, open up novel applications in the field of flow cytometry.[4]

These application notes provide detailed protocols for two potential uses of **Flumezin** (dequalinium chloride) in flow cytometry:

- **Assessment of Bacterial Viability:** Quantifying the antimicrobial efficacy of dequalinium chloride on bacterial populations.

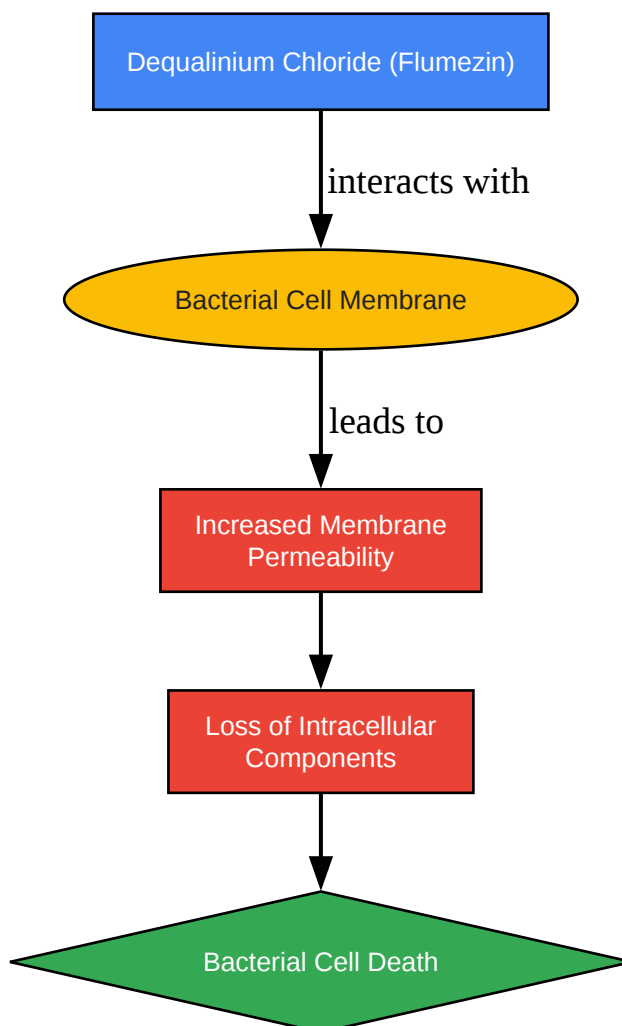
- Analysis of Mitochondrial Membrane Potential in Cancer Cells: Evaluating the cytotoxic effects of dequalinium chloride on cancer cells by measuring changes in mitochondrial function.

Flow cytometry offers a powerful platform for these applications, enabling the rapid, high-throughput, and quantitative analysis of individual cells within a population.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Application 1: Assessment of Bacterial Viability

This protocol details the use of dequalinium chloride in conjunction with standard viability dyes to assess its antimicrobial effect on bacteria. By disrupting the cell membrane, DQC treatment is expected to lead to an increase in the uptake of impermeant DNA dyes like Propidium Iodide (PI) in non-viable cells.

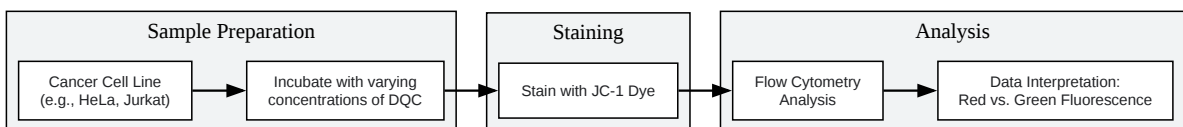
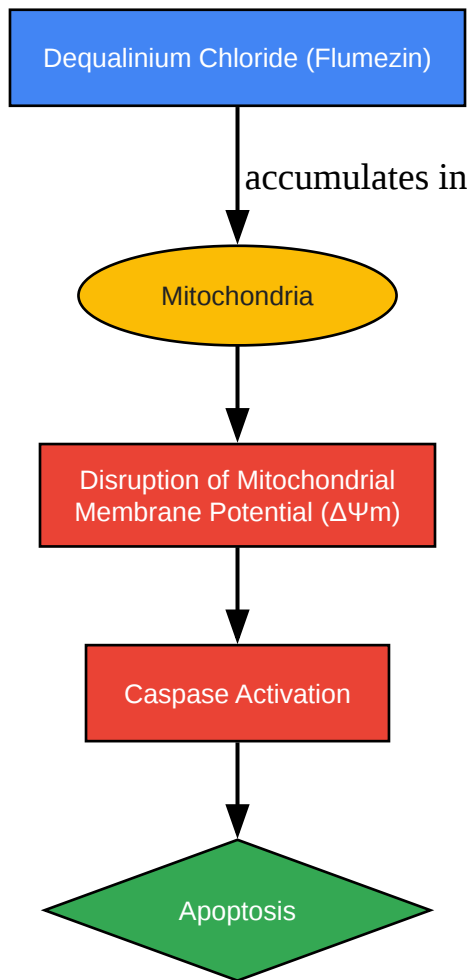
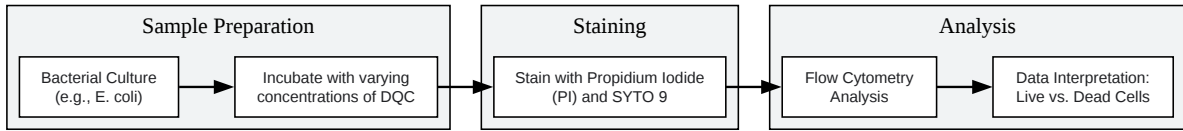
Signaling Pathway: Mechanism of Action of Dequalinium Chloride on Bacterial Cells



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Caption: Mechanism of dequalinium chloride leading to bacterial cell death.

Experimental Workflow: Bacterial Viability Assay



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